

# Proper Disposal Procedures for delta-Nonalactone

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## Compound of Interest

Compound Name: *delta-Nonalactone*

Cat. No.: *B1583773*

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This document provides essential safety and logistical information for the proper disposal of **delta-nonalactone**. The following procedural guidance is intended to ensure safe handling and compliance with standard laboratory safety protocols.

## Immediate Safety and Hazard Assessment

**Delta-nonalactone** is generally not classified as a hazardous substance under OSHA's Hazard Communication Standard.<sup>[1][2]</sup> It is a colorless to yellow liquid with a creamy, coconut-like odor.<sup>[3][4][5]</sup> While it has a low hazard profile, proper handling and disposal are crucial to maintain a safe laboratory environment and prevent environmental contamination. Key hazards are minimal, but prolonged skin or eye contact may cause temporary irritation.<sup>[1]</sup> The substance is stable under normal conditions but is incompatible with strong oxidizing agents, strong acids, and strong bases.<sup>[1][4][6]</sup>

## Personal Protective Equipment (PPE)

Before handling any spill or waste, ensure the following PPE is worn:

- Hand Protection: Chemically resistant gloves (e.g., Nitrile rubber).<sup>[4]</sup>
- Eye Protection: Safety glasses or goggles.

- Body Protection: Standard laboratory coat.

## Spill and Waste Disposal Procedures

The primary directive for disposal is to adhere to local, state, and federal regulations.<sup>[1][2]</sup> Do not let the product enter drains or water courses.<sup>[1][4]</sup>

### 3.1. Small Spills

- Absorb Spill: Wipe up the spill using an inert absorbent material such as vermiculite, dry sand, earth, or specialized chemical absorbent pads.<sup>[1][2][4]</sup>
- Collect Waste: Place the absorbed material into a suitable, clearly labeled, and closed container for disposal.<sup>[4][6]</sup>
- Decontaminate Area: Clean the surface thoroughly with soap and water to remove any residual contamination.<sup>[1]</sup>
- Final Disposal: Treat the sealed container of waste as chemical waste and dispose of it through your institution's licensed waste disposal service.

### 3.2. Large Spills and Bulk Waste Disposal

- Control and Contain: If it can be done without risk, stop the flow of the material.<sup>[1][2]</sup> Dike the spilled material to prevent it from spreading.<sup>[1][2]</sup> A plastic sheet can be used to cover the spill to prevent spreading.<sup>[1][2]</sup>
- Prevent Environmental Release: Ensure the spill does not enter drains, sewers, or waterways.<sup>[1][4][6]</sup>
- Absorb and Collect: Absorb the contained spill with an inert material (vermiculite, sand, etc.) and place it into a sealed, labeled container for disposal.<sup>[2]</sup>
- Containerize Liquid: For uncontaminated bulk liquid waste, collect and reclaim or dispose of it in sealed containers at a licensed waste disposal site.<sup>[1]</sup> Never return spilled material to its original container for re-use.<sup>[1][2]</sup>

- Empty Containers: Empty containers may retain product residue and should be taken to an approved waste handling site for recycling or disposal.[\[1\]](#)

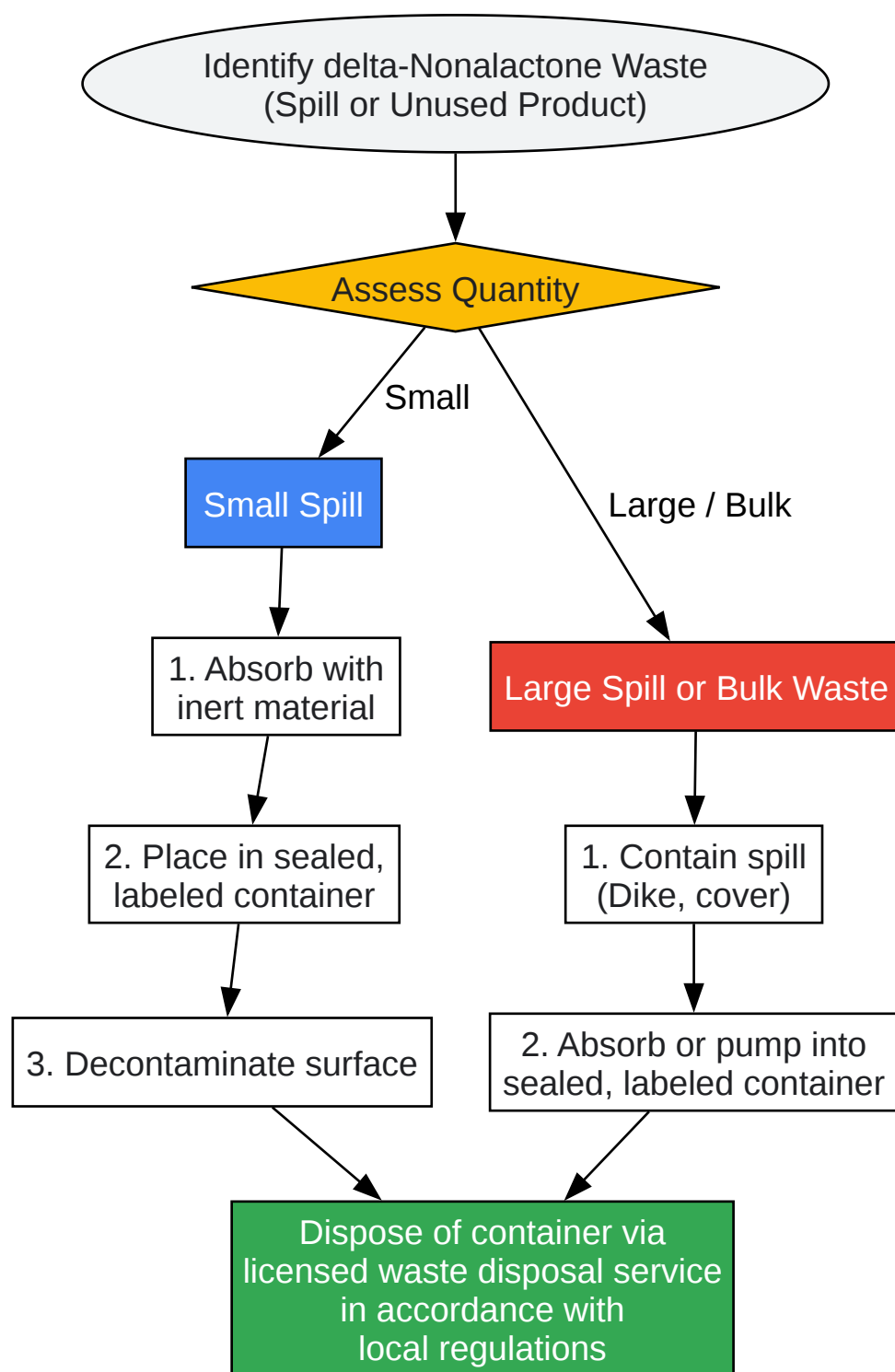
## Quantitative Data Summary

The following table summarizes key physical and chemical properties for **delta-nonalactone**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	156.22 g/mol <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	Colorless to yellow liquid <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	100°C - 137°C (212°F - 278.6°F) <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	~267°C (512.6°F) at standard pressure <a href="#">[3]</a> ; 115-116°C at 2-3 mm Hg <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Specific Gravity	0.980 - 0.990 g/mL at 20-25°C <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Vapor Pressure	0.02 mm Hg at 25°C <a href="#">[2]</a>

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **delta-nonalactone** waste.



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Caption: Disposal decision workflow for **delta-nonalactone**.

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